Technical Support Center: Neodol 25-3S Adsorption

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Q1: What is the fundamental adsorption behavior of Neodol 25-3S on sandstone?

Research confirms that **Neodol 25-3S** adsorption on sandstone follows a **Langmuir isotherm model** across all tested salinities [1]. This indicates that the surfactant forms a single, uniform layer (monolayer) on the sandstone surface. Adsorption increases with concentration until it reaches a plateau, at which point no more surfactant can be adsorbed.

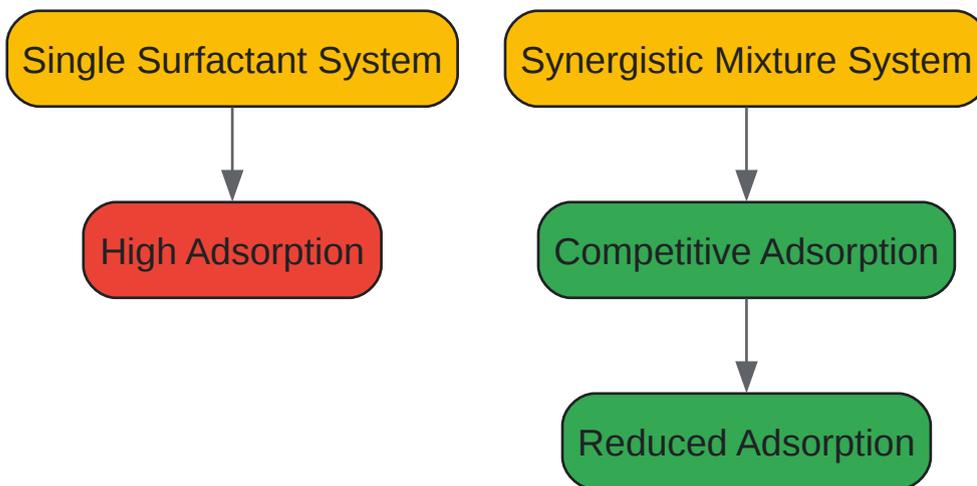The table below summarizes the key adsorption characteristics:

Feature	Description	Implication
Isotherm Model	Langmuir	Monolayer, homogeneous surface adsorption [1]
Kinetic Model	Information not available in search results	To be determined experimentally
Key Finding	Synergistic mixtures can reduce adsorption	Formulating with other surfactants (e.g., petroleum sulfonates) is a viable strategy [1]

Q2: What is the most effective strategy to reduce Neodol 25-3S adsorption on sandstone?

The most promising strategy identified is the use of **surfactant mixtures** [1].

- **Core Finding:** Studies have shown that formulating **Neodol 25-3S** with other surfactants, specifically **petroleum sulfonates**, can significantly reduce its adsorption on solid surfaces like calcium carbonate ($CaCO_3$) compared to using petroleum sulfonate alone [1]. This suggests a synergistic effect where the mixture alters the overall adsorption behavior.
- **Mechanism:** This synergy is likely due to competitive adsorption at the solid-liquid interface, where different surfactant molecules compete for binding sites, thereby reducing the overall uptake of any single component.

The following diagram illustrates the conceptual difference between single-surfactant adsorption and the reduction achieved via a synergistic mixture.

```
┌─────────────────────────┐      ┌─────────────────────────┐
│ Single Surfactant System│      │Synergistic Mixture System│
└─────────────────────────┘      └─────────────────────────┘
             │                                │
             ▼                                ▼
   ┌──────────────────┐            ┌──────────────────────┐
   │  High Adsorption │            │ Competitive Adsorption│
   └──────────────────┘            └──────────────────────┘
                                              │
                                              ▼
                                   ┌──────────────────────┐
                                   │  Reduced Adsorption  │
                                   └──────────────────────┘
```

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Q3: What is a detailed experimental protocol to quantify adsorption?

You can use the following batch equilibrium method to measure **Neodol 25-3S** adsorption on sandstone substrates in your lab.

Experiment: Batch Adsorption Isotherm

1. Objective: To determine the adsorption isotherm of **Neodol 25-3S** on crushed sandstone and fit the data to the Langmuir model.

2. Materials and Equipment:

- **Neodol 25-3S** (e.g., Vulcanchem, CAS# 12688-28-7) [1]

- Sandstone (crushed and sieved to a specific particle size range, e.g., 100-200 mesh)
- Orbital shaker
- Centrifuge
- Analytical equipment for surfactant concentration analysis (e.g., HPLC, Tensiometer)
- Glass vials with caps
- Pipettes and volumetric flasks
- Background brine solution (at desired salinity)

3. Methodology: - **Preparation:** Crush and sieve the sandstone. Clean it to remove fines and contaminants (e.g., by Soxhlet extraction with toluene/methanol, followed by drying). Characterize the material using BET surface area analysis if possible [2]. - **Solution Preparation:** Prepare a stock solution of **Neodol 25-3S** in the brine. Dilute this to create a series of solutions (e.g., 5-10 points) covering a wide concentration range. - **Experimental Run:** In each glass vial, add a fixed mass of sandstone and a fixed volume of a surfactant solution. The solid-to-liquid ratio should be kept constant. - **Equilibration:** Seal the vials and place them on the orbital shaker. Agitate at a constant speed and temperature until equilibrium is reached (this time must be determined by a prior kinetic study). - **Separation:** Centrifuge the vials to separate the solid sandstone from the aqueous solution. - **Analysis:** Carefully extract the supernatant and analyze the equilibrium surfactant concentration ((C_e)).

4. Data Analysis:

- Calculate the amount adsorbed ((q_e)) using the formula: ($q_e = \frac{(C_i - C_e) \times V}{m}$) where (C_i) is the initial concentration, (V) is the volume of solution, and (m) is the mass of sandstone.
- Plot (q_e) vs. (C_e) to generate the adsorption isotherm.
- Fit the data to the Langmuir isotherm equation: ($q_e = \frac{q_m K_L C_e}{1 + K_L C_e}$) where (q_m) is the maximum adsorption capacity and (K_L) is the Langmuir constant related to adsorption energy [2] [1].

How to Propose a Full Solution

The search results confirm the adsorption behavior and point to one effective strategy but lack specifics on optimal mixture ratios, salinity effects, or detailed validation protocols.

To build a comprehensive guide, I recommend you:

- **Consult Specialized Literature:** Search for papers on "surfactant adsorption reduction in enhanced oil recovery" or "synergistic surfactant mixtures on sandstone."
- **Experimental Validation:** Use the provided protocol to test different mixtures of **Neodol 25-3S** with anionic surfactants like petroleum sulfonates.
- **Investigate Additives:** Explore the use of sacrificial agents, such as polymers or alkalis, which are known to pre-adsorb onto rock surfaces and reduce subsequent surfactant loss.

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References

1. Neodol 25-3S - 12688-28-7 [vulcanchem.com]

2. Adsorption properties of the pharmaceutical contaminant ... [nature.com]

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